

# Proper Disposal Procedures for Proxan Products

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## Compound of Interest

Compound Name: Proxan

Cat. No.: B089752

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This guide provides detailed safety and logistical information for the proper disposal of chemical products referred to as "**Proxan**." It is crucial to distinguish between two primary substances marketed under this name: **Proxan** sodium (a xanthate) and **PROXAN®** (a cleaning agent). Adherence to the following operational and disposal plans is essential for laboratory safety and environmental protection.

## Proxan Sodium (Sodium Isopropylxanthate)

**Proxan** sodium is a chemical compound used in industrial processes. It is harmful if swallowed, causes skin irritation, and is toxic to aquatic life with long-lasting effects.[1] Proper handling and disposal are critical to mitigate these risks.

## Quantitative Data

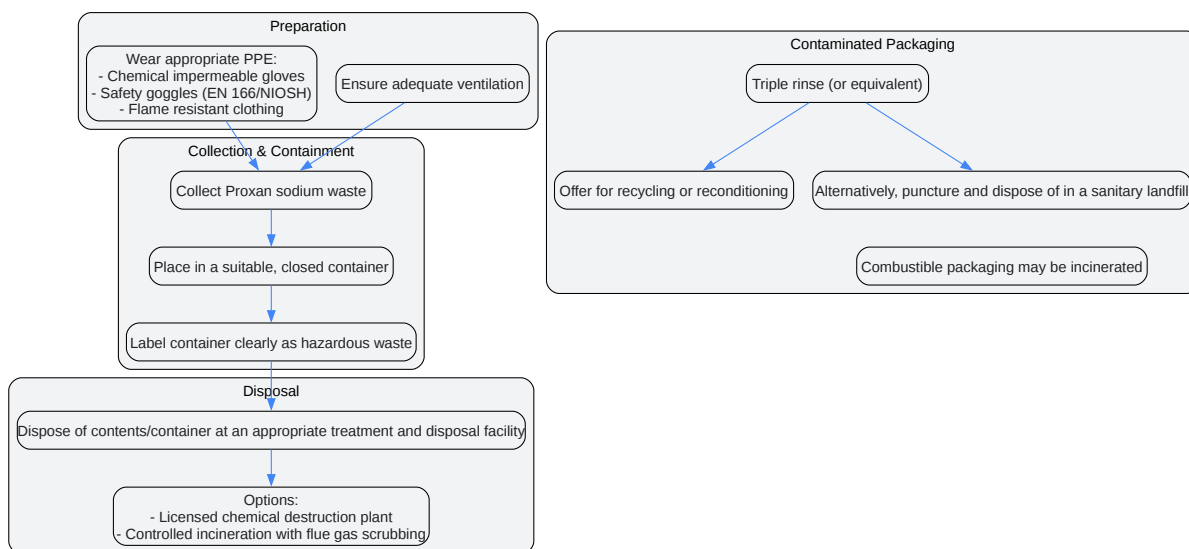
| Property               | Value                              | Source    |
|------------------------|------------------------------------|-----------|
| Chemical Formula       | C4H7NaOS2                          | [1]       |
| Molecular Weight       | 158.22 g/mol                       | [1]       |
| CAS Number             | 140-93-2                           | [1][2][3] |
| EC Number              | 205-443-5                          | [1]       |
| Appearance             | Light-yellow crystalline compound  | [3]       |
| Solubility in Water    | Complete                           | [3]       |
| Boiling Point          | 138 °C at 760 mmHg                 | [3]       |
| Flash Point            | 37.2 °C                            | [3]       |
| Toxicity (Oral, Human) | Probable lethal dose: 50-500 mg/kg | [1]       |

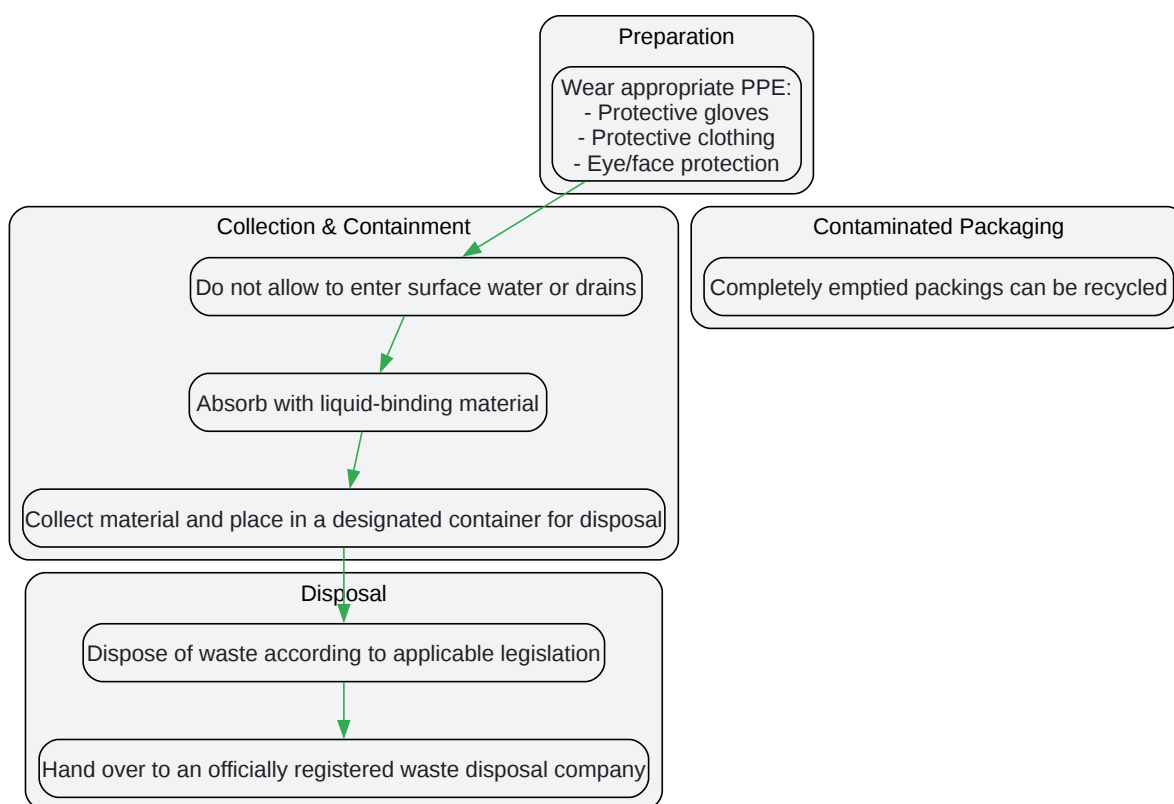
## Experimental Protocols: Spill Response

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[1] Remove all sources of ignition.[1] Personal protective equipment, including chemical-impermeable gloves, tightly fitting safety goggles, and a full-face respirator if exposure limits are exceeded, must be worn.[1]

The spilled material should be collected using spark-proof tools and explosion-proof equipment.[1] Prevent the chemical from entering drains or the environment.[1] The collected material should be promptly placed in suitable, closed containers for disposal.[1]

## Disposal Workflow for Proxan Sodium





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## References

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